

# An In-depth Technical Guide to the Physical Properties of 1-Hexene

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## Compound of Interest

Compound Name: 1-Hexene

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This technical guide provides a comprehensive overview of the key physical properties of **1-Hexene** at various temperatures. The data is presented in a structured format to facilitate easy comparison and utilization in research, development, and drug formulation contexts. Detailed experimental protocols for determining these properties are also included.

## Quantitative Data on Physical Properties

The following tables summarize the temperature-dependent physical properties of **1-Hexene**.

Table 1: Density of **1-Hexene** at Various Temperatures

Temperature (°C)	Density (g/cm³)
20	0.673
25	0.668

Source: Multiple sources confirm the density of **1-hexene** is approximately 0.673 g/cm³ at 20°C.[\[1\]](#)[\[2\]](#)

Table 2: Viscosity of **1-Hexene** at Various Temperatures

Temperature (°C)	Viscosity (mPa·s or cP)
21.1	0.326
25	0.313
28	0.51

Note: Viscosity of liquids generally decreases with increasing temperature.[\[1\]](#)[\[3\]](#)

Table 3: Vapor Pressure of **1-Hexene** at Various Temperatures

Temperature (°C)	Vapor Pressure (kPa)
20	18.7
21.1	20.7
25	24.5

Source: The vapor pressure of **1-hexene** increases significantly with temperature.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 4: Liquid Heat Capacity of **1-Hexene** at Various Temperatures

Temperature (°F)	Temperature (°C)	British thermal unit per pound-°F	J/(g·°C)
70	21.1	0.518	2.169
80	26.7	0.523	2.190
90	32.2	0.527	2.207
100	37.8	Not Specified	Not Specified

Source: The liquid heat capacity of **1-hexene** shows a slight increase with temperature.[\[5\]](#)

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **1-Hexene**.

## 2.1. Determination of Density

The density of a liquid can be determined using several methods, including the pycnometer method and the vibrating tube densimeter method.[\[6\]](#)[\[7\]](#)

- Pycnometer Method:[\[7\]](#)
  - Preparation: A pycnometer, a glass flask with a precise volume, is thoroughly cleaned and dried.
  - Mass of Empty Pycnometer: The mass of the empty and dry pycnometer is accurately measured using an analytical balance.
  - Filling: The pycnometer is filled with **1-Hexene**, ensuring no air bubbles are trapped. The temperature of the liquid is allowed to equilibrate to the desired measurement temperature.
  - Mass of Filled Pycnometer: The mass of the pycnometer filled with **1-Hexene** is measured.
  - Calculation: The density is calculated by dividing the mass of the **1-Hexene** (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.[\[7\]](#)
- Vibrating Tube Densimeter:[\[6\]](#)
  - Principle: This instrument measures the oscillation frequency of a U-shaped tube filled with the sample liquid. The density is related to the oscillation period.[\[6\]](#)
  - Procedure: The sample of **1-Hexene** is injected into the cleaned and dried U-tube. The instrument then measures the oscillation period at a controlled temperature and calculates the density.[\[6\]](#)

## 2.2. Determination of Viscosity

Viscosity can be determined using various types of viscometers, such as capillary viscometers and rotational viscometers.[8]

- Capillary Tube Viscometer (e.g., Ubbelohde type):[8]
  - Principle: This method measures the time it takes for a fixed volume of liquid to flow through a narrow capillary tube under gravity.[8]
  - Procedure:
    - The viscometer is filled with a precise amount of **1-Hexene**.
    - The viscometer is placed in a constant temperature bath until the sample reaches the desired temperature.
    - The liquid is drawn up into the wider arm of the U-tube.
    - The time taken for the liquid to flow between two marked points on the capillary is measured.
    - The kinematic viscosity is calculated using the flow time and the viscometer constant. The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the liquid at that temperature.[9]
- Rotational Viscometer:[10]
  - Principle: This instrument measures the torque required to rotate a spindle immersed in the liquid at a constant angular velocity.[10]
  - Procedure:
    - The appropriate spindle is selected and attached to the viscometer.
    - The spindle is immersed in the **1-Hexene** sample, which is maintained at the desired temperature.
    - The spindle is rotated at a set speed, and the instrument measures the resulting torque.

- The viscosity is then calculated from the torque, the speed of rotation, and the geometry of the spindle.[\[10\]](#)

## 2.3. Determination of Vapor Pressure

Vapor pressure can be measured using static or dynamic methods.[\[11\]](#)

- Static Method:[\[11\]](#)
  - Principle: This method involves measuring the pressure of the vapor in equilibrium with the liquid in a closed system at a constant temperature.[\[11\]](#)[\[12\]](#)
  - Procedure:
    - A small amount of **1-Hexene** is placed in a container connected to a pressure measuring device (manometer).
    - The system is evacuated to remove any air.
    - The container is placed in a constant temperature bath.
    - The pressure is monitored until it reaches a stable value, which is the vapor pressure of the liquid at that temperature.[\[11\]](#)
- Boiling Point Method (Ebulliometry):[\[13\]](#)
  - Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[14\]](#)
  - Procedure:
    - The pressure in the system containing the **1-Hexene** is set to a specific value.
    - The liquid is heated, and the temperature at which it boils (indicated by a constant temperature reading during heating) is recorded. This temperature corresponds to the boiling point at the set pressure, and thus the vapor pressure at that temperature is known.[\[13\]](#)[\[14\]](#)

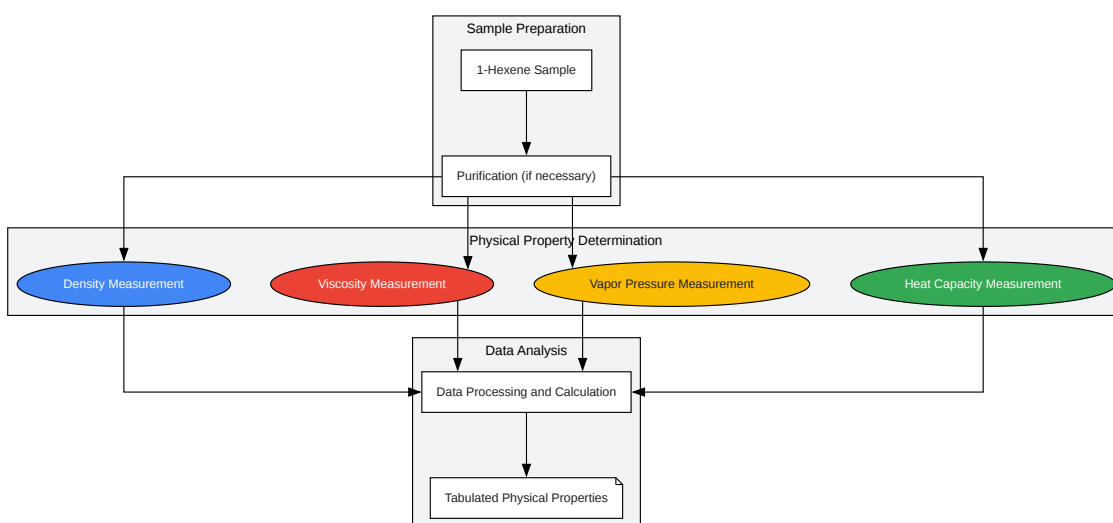
## 2.4. Determination of Heat Capacity

The specific heat capacity of a liquid is typically measured using calorimetry.

- Method of Mixtures:[15][16]
  - Principle: A known mass of the liquid at a specific temperature is mixed with a known mass of a substance (often water) at a different temperature in a calorimeter. The final equilibrium temperature is measured, and the specific heat capacity is calculated based on the principle of conservation of energy (heat lost = heat gained).[15]
  - Procedure:
    - A known mass of **1-Hexene** is heated to a specific temperature.
    - A known mass of a reference substance (e.g., water) at a lower temperature is placed in a calorimeter.
    - The heated **1-Hexene** is quickly transferred to the calorimeter.
    - The mixture is stirred, and the final steady temperature is recorded.
    - The specific heat capacity of **1-Hexene** is calculated using the masses, initial and final temperatures of both substances, and the known specific heat capacity of the reference substance and the calorimeter.[15][16]

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of **1-Hexene**.



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Caption: Workflow for Determining Physical Properties of **1-Hexene**.

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## References

- 1. 1-Hexene - Wikipedia [en.wikipedia.org]
- 2. 1-Hexene | C<sub>6</sub>H<sub>12</sub> | CID 11597 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-ヘキセン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. ICSC 0490 - 1-HEXENE [inchem.org]
- 5. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 6. researchgate.net [researchgate.net]
- 7. mt.com [mt.com]
- 8. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 9. 1-HEXENE — Maritime Integrated Decision Support Information System on Transport of Chemical Substances [midsis.rempec.org]
- 10. Experimental determination of viscosity (viscometer) | tec-science [tec-science.com]
- 11. youtube.com [youtube.com]
- 12. Vapor pressure - Wikipedia [en.wikipedia.org]
- 13. books.rsc.org [books.rsc.org]
- 14. EXPERIMENT 11: VAPOUR PRESSURE – PROCTECH 2CE3 Lab Manual [ecampusontario.pressbooks.pub]
- 15. google.com [google.com]
- 16. byjus.com [byjus.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1-Hexene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165129#physical-properties-of-1-hexene-at-different-temperatures]

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